

An In-depth Technical Guide to the Physical Properties of Diphenylacetic Acid

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Compound of Interest

Compound Name: *Diphenylacetic Acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Diphenylacetic acid** (CAS No: 117-34-0). The information is curated for professionals in research and development, offering quantitative data, detailed experimental methodologies, and logical workflows to aid in its application and analysis.

Core Physical and Chemical Properties

Diphenylacetic acid, also known as 2,2-**diphenylacetic acid**, is a white to off-white crystalline solid.[1] It is a monocarboxylic acid in which the methyl hydrogens of acetic acid are replaced by two phenyl groups.[2][3] This structure contributes to its characteristic physical and chemical behaviors.

Quantitative Data Summary

The following table summarizes the key physical properties of **Diphenylacetic acid**, compiled from various sources for easy comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ O ₂	[4] [5] [6]
Molecular Weight	212.24 g/mol	[3] [5]
Melting Point	142 - 149 °C	[1] [2] [5] [6] [7] [8] [9] [10] [11] [12]
Boiling Point	195 °C at 25 mmHg	[1] [2] [4] [8] [9] [11]
285 °C (at atmospheric pressure)	[7]	
Water Solubility	0.13 g/L (Slightly soluble)	[2] [3] [4] [11]
pKa	3.81 - 3.94 (at 25 °C)	[2] [3] [7] [11]
Density	1.257 - 1.258 g/cm ³	[7] [11] [13]
Appearance	White to creamy-white crystalline powder	[1] [2] [3] [6] [7] [11] [13]
LogP	2.90310 - 3.17	[1] [3] [13] [14]
Vapor Pressure	0.00135 - 0.0014 mmHg (at 25 °C)	[1] [7]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **Diphenylacetic acid** are outlined below. These protocols are based on standard laboratory practices.

1. Determination of Melting Point via Capillary Method

This protocol describes the determination of the melting point range of **Diphenylacetic acid** using a standard melting point apparatus.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes, mortar and pestle, thermometer.
- Procedure:

- A small sample of **Diphenylacetic acid** is finely ground using a mortar and pestle.[15]
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to approximately 15-20°C below the expected melting point. [15][16]
- The heating rate is then reduced to 1-2°C per minute.[16]
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded as the melting point range.[15][16]

2. Determination of Solubility

This protocol outlines a method for determining the aqueous solubility of **Diphenylacetic acid**.

- Apparatus: Analytical balance, volumetric flasks, magnetic stirrer and stir bars, filtration apparatus (e.g., syringe filters), UV-Vis spectrophotometer or HPLC.
- Procedure:
 - An excess amount of **Diphenylacetic acid** is added to a known volume of deionized water in a flask.
 - The mixture is stirred vigorously at a constant temperature (e.g., 25°C) for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached.[18]
 - The saturated solution is allowed to settle, and a sample is withdrawn and filtered to remove any undissolved solid.
 - The concentration of the dissolved **Diphenylacetic acid** in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy or HPLC, against a standard calibration curve.[18]

3. Determination of pKa via Potentiometric Titration

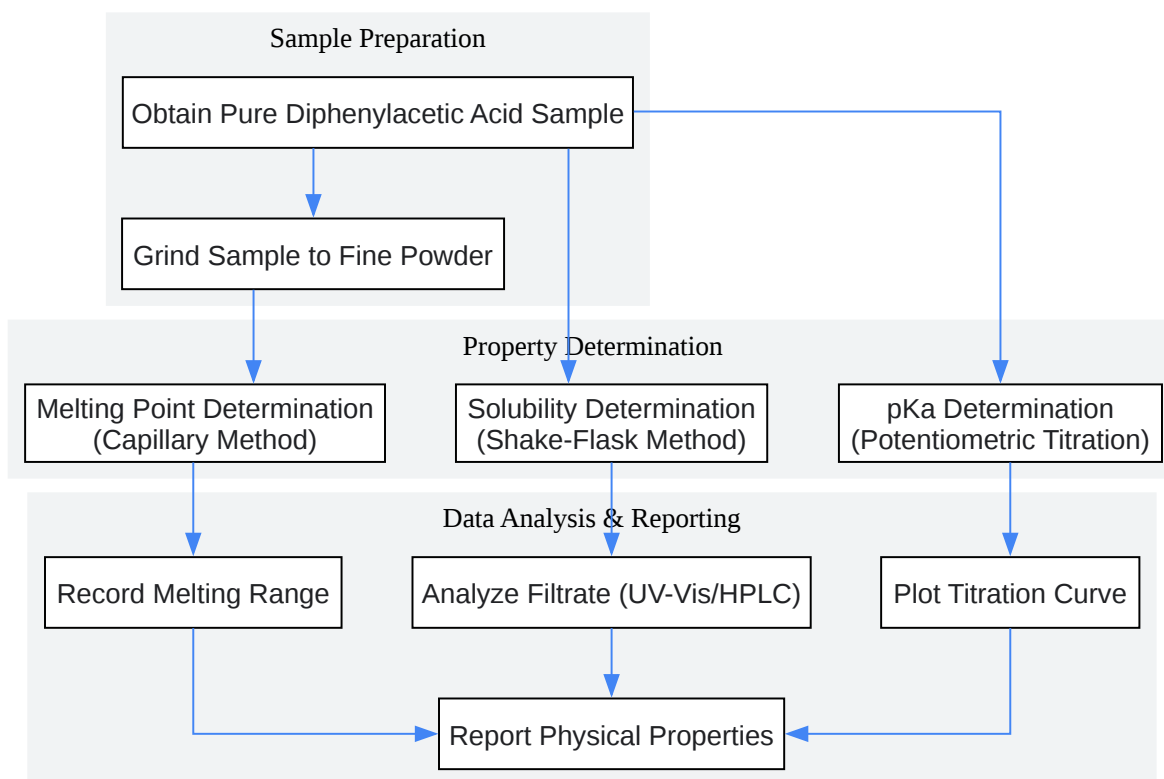
This protocol describes the determination of the acid dissociation constant (pKa) of **Diphenylacetic acid** using potentiometric titration.^[19]^[20]

- Apparatus: pH meter with a calibrated electrode, burette, beaker, magnetic stirrer and stir bar.
- Reagents: Standardized solution of a strong base (e.g., 0.1 M NaOH), a solution of **Diphenylacetic acid** of known concentration in a suitable solvent (e.g., water or a water/alcohol mixture).
- Procedure:
 - A known volume of the **Diphenylacetic acid** solution is placed in a beaker.
 - The pH electrode is immersed in the solution, and the initial pH is recorded.
 - The standardized base solution is added in small, known increments from the burette.
 - After each addition, the solution is stirred, and the pH is recorded once the reading stabilizes.
 - The titration is continued past the equivalence point.
 - A titration curve is generated by plotting the pH versus the volume of titrant added.
 - The pKa is determined from the pH at the half-equivalence point (the point where half of the acid has been neutralized).^[20]

Mandatory Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of **Diphenylacetic acid**.

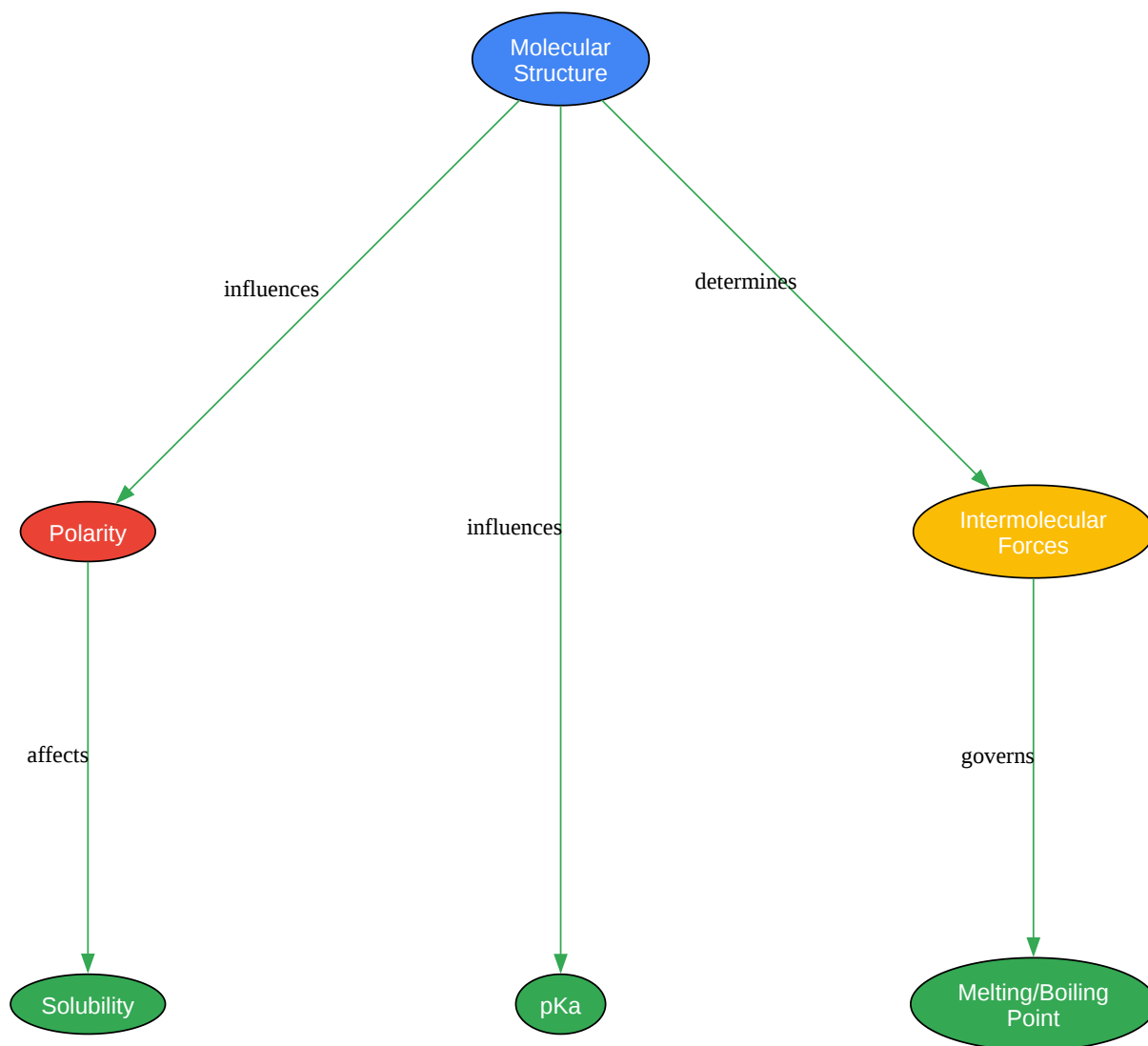


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Caption: Workflow for determining the physical properties of **Diphenylacetic acid**.

Logical Relationship of Key Physical Properties

The diagram below illustrates the logical relationship and influence between the fundamental properties of **Diphenylacetic acid**.



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Caption: Interrelation of **Diphenylacetic acid**'s physical properties.

Spectral Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural elucidation of **Diphenylacetic acid**.

- ^1H NMR: The proton NMR spectrum of **Diphenylacetic acid** would be expected to show a singlet for the methine proton (CH) and multiplets for the aromatic protons of the two phenyl groups.[\[21\]](#)[\[22\]](#)
- ^{13}C NMR: The carbon-13 NMR spectrum would show distinct signals for the carboxylic acid carbon, the methine carbon, and the different carbons of the phenyl rings.[\[21\]](#)[\[23\]](#)

For detailed spectral data and assignments, it is recommended to consult spectral databases such as the Biological Magnetic Resonance Data Bank (BMRB).[\[21\]](#)

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